

# 1-(4-Methylbenzyl)azetidine IUPAC name and structure

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-(4-Methylbenzyl)azetidine

Cat. No.: B15332866

[Get Quote](#)

## A Technical Guide to 1-(4-Methylbenzyl)azetidine

This technical guide provides a comprehensive overview of **1-(4-Methylbenzyl)azetidine**, including its chemical identity, structure, and relevant scientific context for researchers, scientists, and drug development professionals. While specific experimental data for this particular compound is limited in publicly available literature, this document consolidates established knowledge on its nomenclature, structure, and the broader significance of the azetidine scaffold in medicinal chemistry.

### Chemical Identity and Structure

The compound **1-(4-Methylbenzyl)azetidine** is a derivative of azetidine, a four-membered saturated heterocycle containing a nitrogen atom.

IUPAC Name: 1-[(4-methylphenyl)methyl]azetidine

Synonyms: 1-(p-tolyl)methylazetidine

Chemical Structure:

The structure consists of an azetidine ring where the nitrogen atom is substituted with a 4-methylbenzyl group.

The image you are requesting does not exist or is no longer available.

imgur.com

## Physicochemical Data

Specific experimental physicochemical data for 1-[(4-methylphenyl)methyl]azetidine, such as melting point, boiling point, and solubility, are not readily available in the cited literature. However, for context, the properties of the parent compound, azetidine, are provided below.<sup>[1]</sup><sup>[2]</sup>

| Property             | Value                            |
|----------------------|----------------------------------|
| Molecular Formula    | C <sub>9</sub> H <sub>9</sub> N  |
| Molar Mass           | 57.09 g/mol                      |
| Appearance           | Colorless liquid                 |
| Density              | 0.847 g/cm <sup>3</sup> at 25 °C |
| Boiling Point        | 61 to 62 °C                      |
| Solubility in Water  | Miscible                         |
| pKa (conjugate acid) | 11.29                            |

## Synthesis Protocols

While a specific, detailed experimental protocol for the synthesis of 1-[(4-methylphenyl)methyl]azetidine was not found in the surveyed literature, a general and widely applicable method for the synthesis of N-substituted azetidines involves the alkylation of azetidine with a suitable benzyl halide. A representative protocol for a similar transformation is described below.

General Experimental Protocol: Synthesis of N-Arylmethyl Azetidines

This protocol is adapted from general methods for the N-alkylation of cyclic amines.

#### Materials:

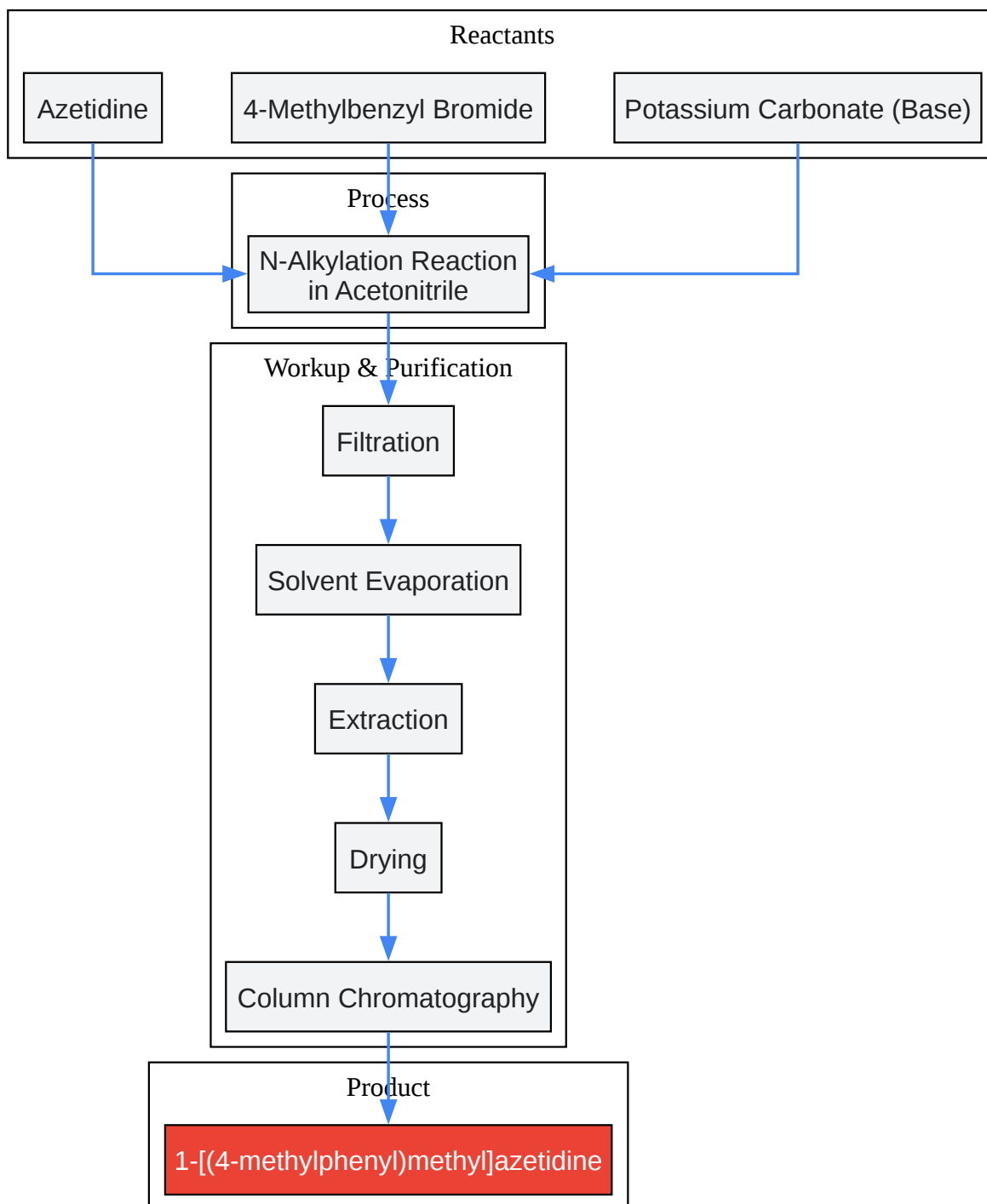
- Azetidine
- 4-Methylbenzyl bromide (or chloride)
- A suitable base (e.g., potassium carbonate, triethylamine)
- A suitable solvent (e.g., acetonitrile, dimethylformamide)
- Diethyl ether or ethyl acetate for extraction
- Magnesium sulfate or sodium sulfate for drying
- Silica gel for column chromatography

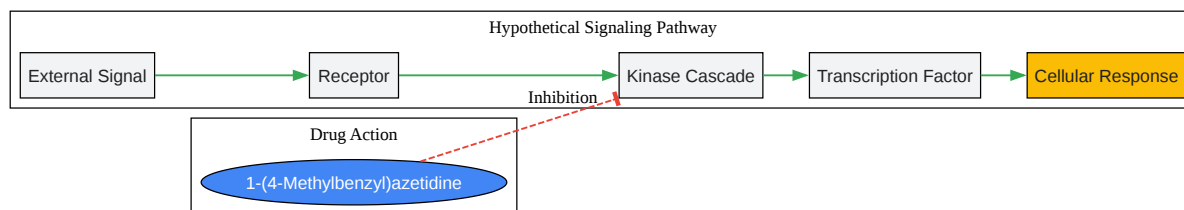
#### Procedure:

- To a solution of azetidine (1.2 equivalents) in acetonitrile (10 mL) is added potassium carbonate (2.0 equivalents).
- The mixture is stirred at room temperature, and a solution of 4-methylbenzyl bromide (1.0 equivalent) in acetonitrile (5 mL) is added dropwise.
- The reaction mixture is stirred at room temperature for 12-24 hours, or until thin-layer chromatography (TLC) indicates the consumption of the starting material.
- The reaction mixture is filtered to remove the inorganic base.
- The solvent is removed under reduced pressure.
- The residue is partitioned between water and diethyl ether (or ethyl acetate).
- The organic layer is separated, washed with brine, and dried over anhydrous magnesium sulfate.

- The solvent is evaporated, and the crude product is purified by flash column chromatography on silica gel to afford the desired **1-(4-methylbenzyl)azetidine**.

Logical Workflow for the Synthesis of 1-[(4-methylphenyl)methyl]azetidine:





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Azetidine - Wikipedia [en.wikipedia.org]
- 2. Azetidine (CAS 503-29-7) - Chemical & Physical Properties by Cheméo [chemeo.com]
- To cite this document: BenchChem. [1-(4-Methylbenzyl)azetidine IUPAC name and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15332866#1-4-methylbenzyl-azetidine-iupac-name-and-structure]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)